

# An In-depth Technical Guide to Carriomycin: Structure, Properties, and Mechanism of Action

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Carriomycin*

Cat. No.: *B13783576*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Carriomycin** is a polyether antibiotic produced by the bacterium *Streptomyces hygroscopicus*. [1] It exhibits a broad spectrum of activity against Gram-positive bacteria, as well as some fungi, yeasts, and mycoplasma. [1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Carriomycin**, with a focus on its mechanism of action. Detailed experimental methodologies for its isolation and analysis are also presented, alongside visual representations of its mode of action to facilitate a deeper understanding for research and drug development applications.

## Chemical Structure and Physicochemical Properties

**Carriomycin** is a complex polyketide with the molecular formula  $C_{47}H_{80}O_{15}$ . [1] Its structure was elucidated through X-ray crystallographic analysis of its thallium salt. [2][3] The molecule is characterized by a series of interconnected cyclic ether rings, a common feature of polyether antibiotics.

Chemical Structure:

IUPAC Name: 2-[2-hydroxy-6-[[2-[5-[5-(6-hydroxy-3,5,6-trimethyloxan-2-yl)oxolan-2-yl]oxolan-2-yl]-3,7-dimethoxy-2,4,6-trimethyl-1,10-dioxaspiro[4.5]decan-9-yl]methyl]-4-(5-methoxy-6-methyloxan-2-yl)oxy-3,5-dimethyloxan-2-yl]propanoic acid

SMILES:

CC1CC(C(OC1C2CCC(O2)C3CCC(O3)C4(C(C(C5(O4)C(C(CC(O5)CC6C(C(C(C(O6)C(C)C(=O)O)O)C)OC7CCC(C(O7)C)OC)C)OC)C)OC)C)(C)O)C

### Physicochemical Properties of **Carriomycin**

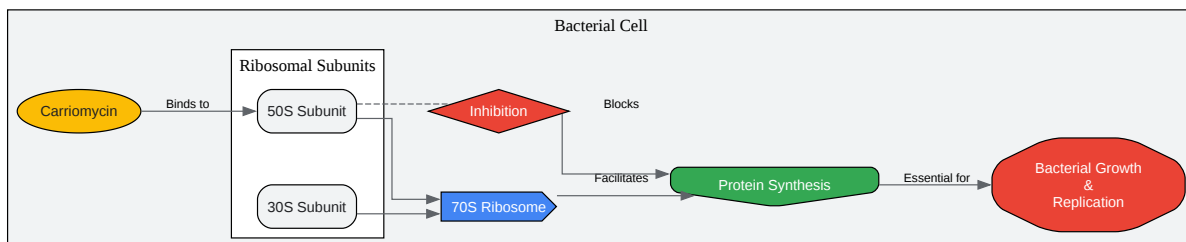
Property	Value	Source
Molecular Formula	C <sub>47</sub> H <sub>80</sub> O <sub>15</sub>	[1]
Molecular Weight	885.15 g/mol	[1]
Melting Point	120-122 °C	[1]
Appearance	Colorless prisms	[1]
Predicted Properties		
pKa (strongest acidic)	4.4	
pKa (strongest basic)	-2.1	
LogP	6.1	
Water Solubility	0.002 g/L	

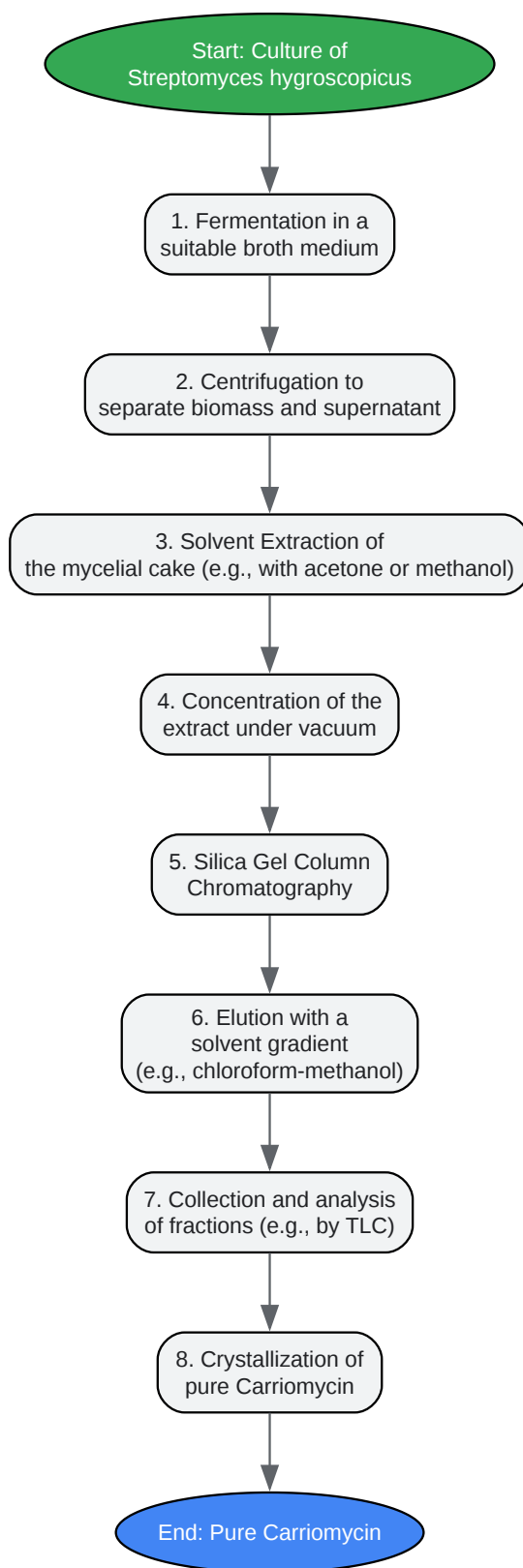
## Biological and Pharmacological Properties

**Carriomycin** demonstrates significant antimicrobial activity, primarily against Gram-positive bacteria.[1] Its biological effects also extend to certain fungi, yeasts, and mycoplasma.[1] The mechanism of action of **Carriomycin** involves the inhibition of bacterial protein synthesis.

## Mechanism of Action

**Carriomycin** targets the 50S subunit of the bacterial ribosome, a critical component of the protein synthesis machinery. By binding to the 50S subunit, **Carriomycin** interferes with the translocation step of elongation, thereby halting the synthesis of essential proteins and ultimately leading to the inhibition of bacterial growth.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. X-Ray crystal structure of the thallium salt of carriomycin, a new polyether antibiotic - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 3. Studies on the ionophorous antibiotics. Part 14. Crystal and molecular structure of the thallium salt of carriomycin - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Carriomycin: Structure, Properties, and Mechanism of Action]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13783576#chemical-structure-and-properties-of-carriomycin]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)